

4-Chloro-2-nitrotoluene: A Comprehensive Health and Safety Whitepaper

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Compound of Interest

Compound Name: 4-Chloro-2-nitrotoluene

Cat. No.: B043163

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides an in-depth technical guide to the health and safety information for **4-Chloro-2-nitrotoluene** (CAS No. 89-59-8). It is intended for researchers, scientists, and drug development professionals who may handle this chemical. This whitepaper consolidates critical data on its physical and chemical properties, toxicological profile, hazards, and safety protocols. All quantitative data is presented in structured tables for ease of reference. Additionally, a logical workflow for handling and emergency response is provided as a visual diagram.

Chemical and Physical Properties

4-Chloro-2-nitrotoluene is a yellow to orange crystalline solid.^[1] It is widely used as an intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.^{[2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	89-59-8	[4]
Molecular Formula	C ₇ H ₆ CINO ₂	[4]
Molecular Weight	171.58 g/mol	[5][6]
Appearance	Yellow to orange crystalline solid	[1][4]
Melting Point	34 - 38 °C	[4][5]
Boiling Point	239 - 240 °C at 957 hPa	[4]
Flash Point	120 °C (closed cup)	[4][5]
Solubility in Water	Slightly soluble/Immiscible	[1][4]
Density	1.3 ± 0.1 g/cm ³ (Predicted)	[4]

Toxicological Information

The toxicological data for **4-Chloro-2-nitrotoluene** indicates that it is a hazardous substance with potential for acute and chronic health effects.[4] While some specific lethal dose values are not readily available, the existing data and classifications warrant stringent safety measures.

Parameter	Species	Route	Value	Reference(s)
LC50 (4h)	Rat	Inhalation	0.05 mg/L (ATE)	[7]
Acute Toxicity (Oral)	Not Available	Oral	Toxic if swallowed (Classification)	[7]
Acute Toxicity (Dermal)	Not Available	Dermal	Toxic in contact with skin (Classification)	[7]

ATE: Acute Toxicity Estimate

Health Hazard Information

Exposure to **4-Chloro-2-nitrotoluene** can cause a range of health effects, from irritation to severe organ damage with repeated exposure.

- Acute Effects:

- Skin Irritation: Causes skin irritation, which can lead to redness and discomfort upon contact.[1][8]
- Eye Irritation: Causes serious eye irritation, potentially resulting in redness, pain, and blurred vision.[1][8]
- Respiratory Irritation: Inhalation of dust or vapor may cause respiratory irritation, leading to coughing and shortness of breath.[1][8]
- Toxicity: The substance is classified as toxic if swallowed or in contact with skin, and fatal if inhaled.[7]

- Chronic Effects:

- Organ Damage: May cause damage to organs, particularly the liver and kidneys, through prolonged or repeated exposure.[1][4][7]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Classification	Code	Hazard Statement
Acute Toxicity, Oral, Category 3	H301	Toxic if swallowed
Acute Toxicity, Dermal, Category 3	H311	Toxic in contact with skin
Acute Toxicity, Inhalation, Category 2	H330	Fatal if inhaled
Skin Corrosion/Irritation, Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation, Category 2	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation, Category 3	H335	May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure), Category 2	H373	May cause damage to organs through prolonged or repeated exposure

References for GHS Classification:[7][8][9]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available in the referenced safety data sheets. The provided toxicological data is based on regulatory submissions and standardized testing, though the specific methodologies are not detailed in the available literature. For conducting new toxicological assessments, it is recommended to follow established OECD guidelines for chemical testing.

Safety and Handling

Proper handling and storage procedures are crucial to minimize the risks associated with **4-Chloro-2-nitrotoluene**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks in the specific workplace should be conducted to determine the appropriate PPE.

- Eye/Face Protection: Wear safety goggles or a face shield.[1]
- Skin Protection: Wear protective gloves and clothing.[1]
- Respiratory Protection: In case of inadequate ventilation, wear a suitable respiratory protection.[1]

Handling and Storage

- Handling:
 - Use only in well-ventilated areas.[1]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
 - Avoid contact with skin and eyes.[1]
 - Do not eat, drink, or smoke when using this product.[1]
 - Wash hands thoroughly after handling.[1]
 - Wash contaminated clothing before reuse.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[10]
 - Keep away from direct sunlight, heat, and open flames.[10]
 - Keep containers tightly closed.
 - Store away from strong oxidizing agents.[10]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation:

- Remove the person to fresh air and keep them comfortable for breathing.[[1](#)]
- Call a poison center or doctor if you feel unwell.[[1](#)]

- Skin Contact:

- Take off contaminated clothing immediately.[[1](#)]
- Wash skin with plenty of water.[[1](#)]
- If skin irritation occurs, get medical advice/attention.[[1](#)]

- Eye Contact:

- Rinse cautiously with water for several minutes.[[1](#)]
- Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- If eye irritation persists, get medical advice/attention.[[1](#)]

- Ingestion:

- Call a poison center or doctor if you feel unwell.[[1](#)]
- Rinse mouth.[[7](#)]

Fire and Explosion Hazards

4-Chloro-2-nitrotoluene is combustible but not readily flammable.[[1](#)] Finely powdered material dispersed in air may create a dust explosion hazard if an ignition source is present.[[1](#)]

- Suitable Extinguishing Media: Water spray, dry powder, foam.[[1](#)]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[[1](#)]

- Hazardous Combustion Products: Toxic fumes may be released in a fire.[1]
- Firefighting Instructions:
 - Fight fire from a safe distance and a protected location.[1]
 - Do not enter the fire area without proper protective equipment, including respiratory protection.[1]
 - Keep upwind and consider evacuation of the surrounding area.[1]

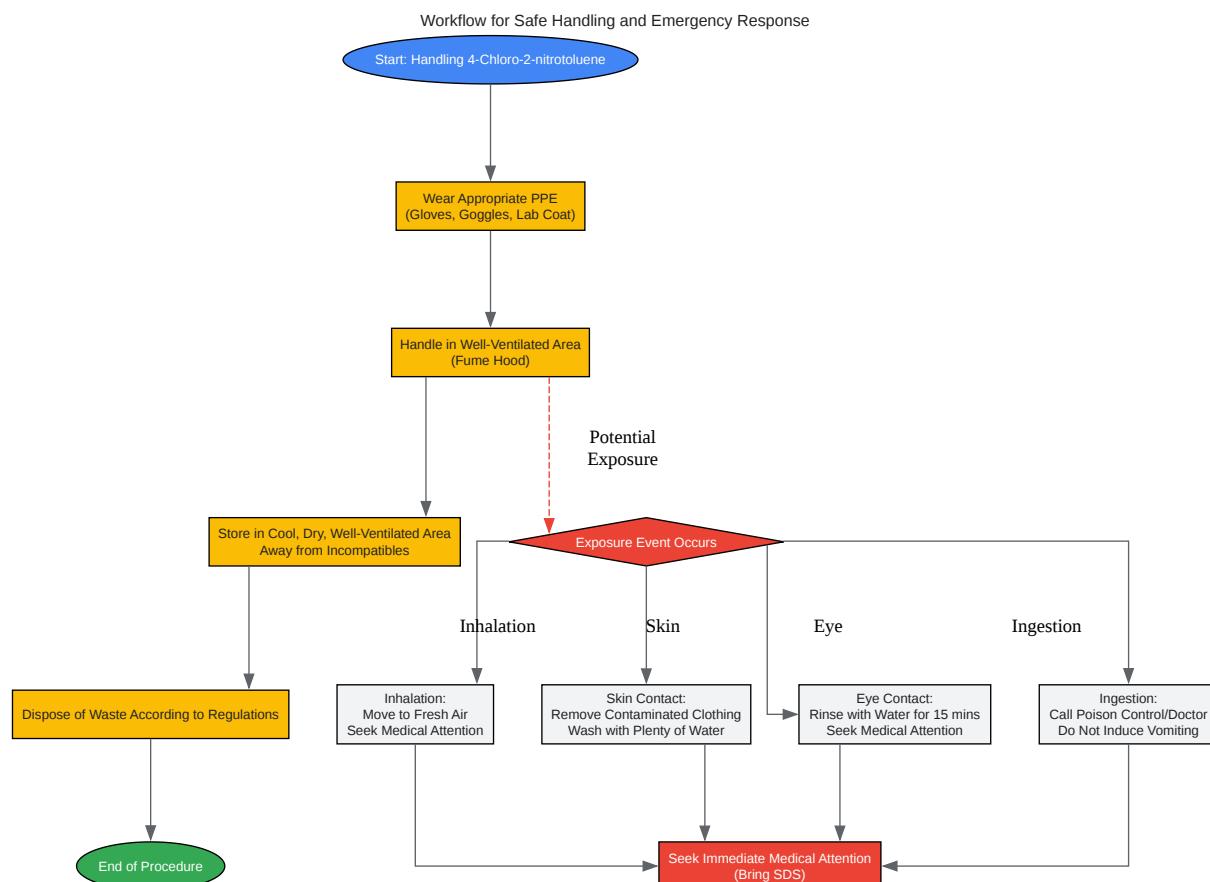
Accidental Release Measures

In the event of a spill or release, the following measures should be taken:

- Personal Precautions:
 - Wear appropriate personal protective equipment, including safety goggles, protective gloves, and a self-contained breathing apparatus if necessary.[1]
- Environmental Precautions:
 - Avoid release to the environment.[1]
- Containment and Cleanup:
 - Collect spillage.[1]
 - Disposal must be done according to official regulations.[1]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Chloro-2-nitrotoluene** and the appropriate emergency response procedures.

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Caption: Safety and emergency response workflow for **4-Chloro-2-nitrotoluene**.

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